

Lymecycline-d8: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lymecycline-d8*

Cat. No.: *B12430255*

[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Lymecycline-d8** for researchers, scientists, and drug development professionals. **Lymecycline-d8** is the deuterated form of Lymecycline, a broad-spectrum tetracycline antibiotic. The incorporation of deuterium isotopes makes it an invaluable tool in analytical and research settings, particularly as an internal standard for mass spectrometry-based quantification of Lymecycline.

Chemical Structure and Physicochemical Properties

Lymecycline-d8 is a synthetic derivative of tetracycline, where eight hydrogen atoms have been replaced by deuterium. This isotopic labeling lends it a greater molecular weight than its non-deuterated counterpart, Lymecycline, which is crucial for its use as an internal standard in quantitative analyses.

Table 1: Chemical and Physical Properties of **Lymecycline-d8**

Property	Value	Source
Molecular Formula	C ₂₉ H ₃₀ D ₈ N ₄ O ₁₀	[1][2]
Molecular Weight	610.68 g/mol	[1][2]
Synonyms	N6- [[[(4S,4aS,5aS,6S,12aS)-4-(Dimethylamino)-1,4,4a,5,5a,6,11,12a-octahydro-3,6,10,12,12a-pentahydroxy-6-methyl-1,11-dioxo-2-naphthacenyl]carbonyl]amino]methyl]-L-lysine-d8, Mucomycin-d8, Tetramyl-d8	[1][2][3]
Appearance	Yellow, hygroscopic powder	[4]
Solubility	Very soluble in water, slightly soluble in ethanol (96 per cent)	[4]
Stability	Light and temperature sensitive	[1]

Table 2: Physicochemical Properties of Lymecycline (Non-deuterated)

Property	Value	Source
Molecular Formula	C ₂₉ H ₃₈ N ₄ O ₁₀	[5]
Molecular Weight	602.641 g/mol	[6]
Melting Point	192.5°C	[7]
LogP	1.027	[7]

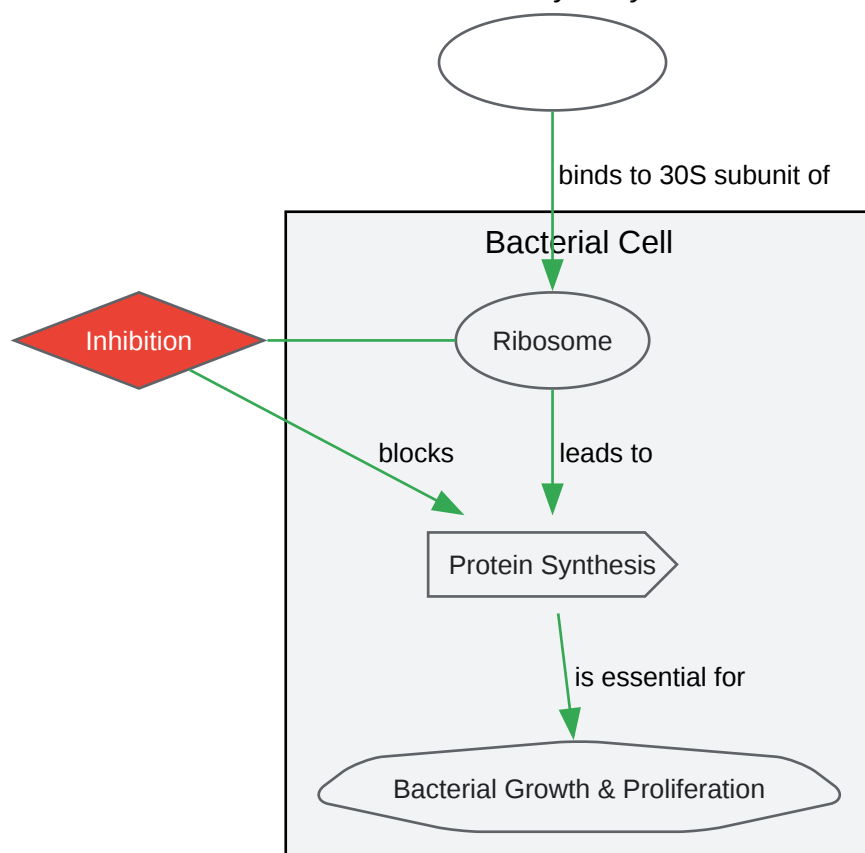
Pharmacological Properties and Mechanism of Action

Lymecycline exerts its bacteriostatic effect by inhibiting protein synthesis in susceptible bacteria.^[2] This mechanism is fundamental to its efficacy in treating various bacterial infections, most notably acne vulgaris.^[8]

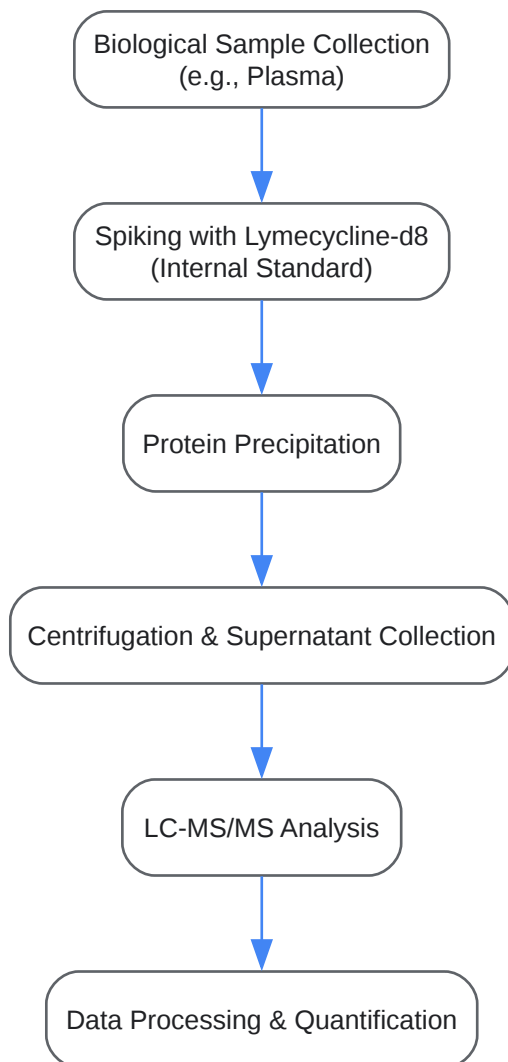
The key steps in its mechanism of action are:

- Entry into the bacterial cell: Lymecycline, being lipophilic, can passively diffuse through the bacterial cell membrane.^[8]
- Binding to the 30S ribosomal subunit: Inside the bacterium, Lymecycline binds to the 30S ribosomal subunit.^[9]
- Inhibition of protein synthesis: This binding prevents the attachment of aminoacyl-tRNA to the ribosomal acceptor (A) site, thereby halting the elongation of the polypeptide chain and inhibiting protein synthesis.^[9]

Mechanism of Action of Lymeccycline



Analytical Workflow using Lymecycline-d8



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lymecline-d8 (>80%) | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Lymecline | 992-21-2 [chemicalbook.com]
- 5. drugs.com [drugs.com]
- 6. Lymecline - Wikipedia [en.wikipedia.org]
- 7. Lymecline | semisynthetic antibiotic agent | CAS# 992-21-2 | InvivoChem [invivochem.com]
- 8. Lymecline - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [Lymecline-d8: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12430255#lymecline-d8-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com